

Physicochemical properties of 1,3-diacetoxybenzene

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Compound of Interest

Compound Name: 1,3-Diacetoxybenzene

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An In-depth Technical Guide on the Physicochemical Properties of **1,3-Diacetoxybenzene**

Introduction

1,3-Diacetoxybenzene, also known as resorcinol diacetate or m-phenylene diacetate, is an aromatic ester with the chemical formula $C_{10}H_{10}O_4$.^{[1][2]} It is a derivative of resorcinol (1,3-dihydroxybenzene) where both hydroxyl groups have been acetylated. This compound serves as a valuable intermediate in organic synthesis and is utilized in the development of various pharmaceuticals and specialty chemicals.^[3] Its physicochemical properties are crucial for its handling, application, and the design of synthetic routes. This guide provides a comprehensive overview of these properties, detailed experimental protocols for their determination, and logical workflows relevant to its characterization and chemical relationships.

Physicochemical Data

The quantitative physicochemical properties of **1,3-diacetoxybenzene** are summarized in the table below for easy reference and comparison.

Property	Value	References
IUPAC Name	(3-acetoxyphenyl) acetate	[2] [4]
Synonyms	Resorcinol diacetate, m-Phenylene diacetate	[2] [5] [6] [7]
CAS Number	108-58-7	[1] [4] [5] [6]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1] [2] [4] [6]
Molecular Weight	194.18 g/mol	[1] [2]
Appearance	Colorless to light yellow, clear liquid	[5] [6] [8]
Melting Point	142 - 146 °C	[1] [9]
Boiling Point	278 °C at 760 mmHg 146 °C at 12 mmHg	[1] [5] [6] [8]
Density	1.178 - 1.179 g/mL at 25 °C	[4] [9] [10]
Refractive Index (n _{20/D})	1.503	[6] [8] [9] [10]
Water Solubility	Undergoes hydrolysis	[1] [6] [8] [9]
Flash Point	>110 °C (>230 °F)	[4] [6] [9]
Vapor Pressure	1.83 Pa at 25 °C	[6] [8]
LogP	0.89 - 1.87	[1] [6] [9]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **1,3-diacetoxybenzene** are outlined below. These protocols are standard procedures for the characterization of organic compounds.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.[\[11\]](#) For a pure crystalline solid, melting occurs over a narrow range of 0.5-1.0°C.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer, mortar and pestle.[11][12]
- Procedure:
 - Ensure the **1,3-diacetoxybenzene** sample is dry and finely powdered. If necessary, crush a small amount in a mortar and pestle.[12]
 - Seal one end of a capillary tube by heating it briefly in a flame.[13][14]
 - Pack the powdered sample into the open end of the capillary tube to a height of 1-2 mm by tapping the sealed end on a hard surface.[12][15]
 - Place the capillary tube into the heating block of the melting point apparatus, adjacent to the thermometer bulb.
 - Heat the apparatus rapidly to a temperature approximately 15-20°C below the expected melting point.
 - Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.[15]
 - Record the temperature (T1) at which the first drop of liquid appears.[12]
 - Record the temperature (T2) at which the entire solid mass turns into a clear liquid.[12]
 - The melting point is reported as the range T1-T2.[12]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[16]

- Apparatus: Thiele tube or aluminum block, small test tube (fusion tube), capillary tube (sealed at one end), thermometer, heating source (e.g., hot plate or Bunsen burner).[14][16][17]
- Procedure:

- Add a few milliliters of **1,3-diacetoxybenzene** to a small test tube.
- Place a capillary tube, with its sealed end facing upwards, into the test tube containing the liquid.[14][16]
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly in a Thiele tube filled with heating oil or place it in an aluminum heating block.[16]
- Heat the apparatus slowly and uniformly.[16]
- As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
- When the temperature reaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[16]
- Note this temperature, stop heating, and allow the apparatus to cool.
- The temperature at which the liquid begins to enter the capillary tube is the boiling point of the liquid.[18]

Density Determination

Density is the mass of a substance per unit volume and is typically measured in g/mL for liquids.[19][20]

- Apparatus: Pycnometer or a volumetric flask (e.g., 10 mL), analytical balance.
- Procedure:
 - Carefully clean and dry a pycnometer or small volumetric flask and weigh it accurately on an analytical balance (m1).[19]
 - Fill the pycnometer with distilled water to the calibration mark, ensuring there are no air bubbles. Weigh it again (m2).

- Empty and thoroughly dry the pycnometer.
- Fill the dry pycnometer with **1,3-diacetoxybenzene** to the calibration mark and weigh it (m3).[\[19\]](#)
- Measure the temperature of the laboratory.
- Calculate the density using the following formula: Density = $[(m3 - m1) / (m2 - m1)] * \text{Density of water at the measured temperature.}$

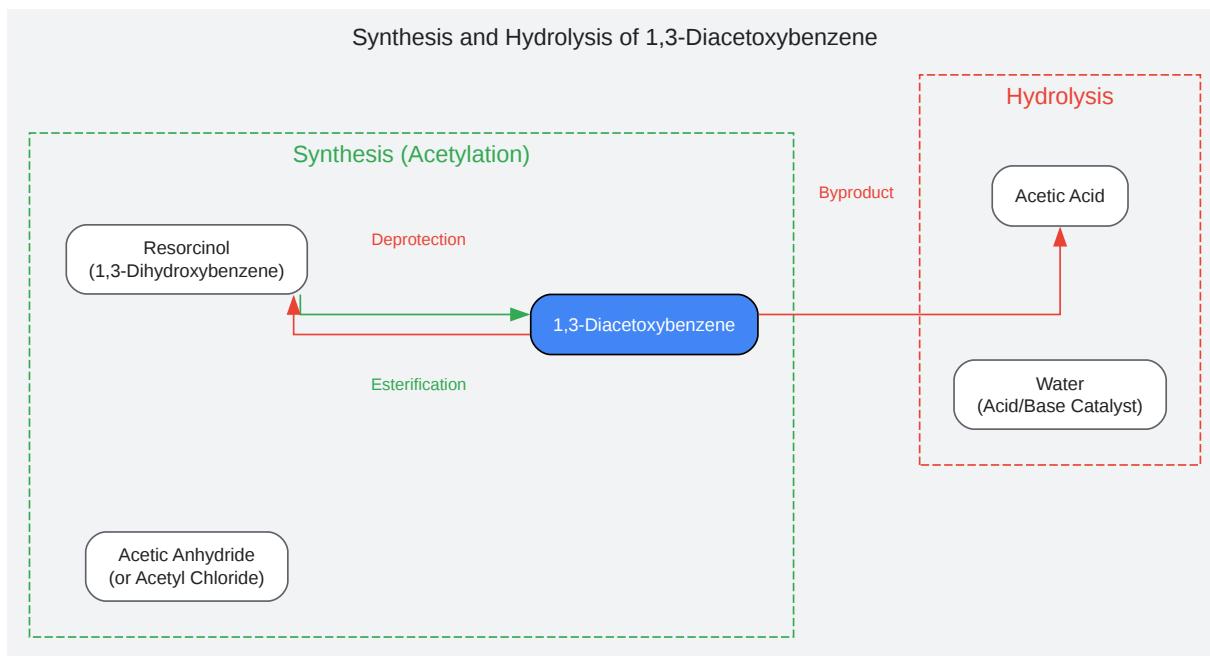
Solubility Determination (Qualitative)

This protocol determines the solubility of a substance in various solvents, which provides insights into its polarity and functional groups.[\[21\]](#)[\[22\]](#) Since **1,3-diacetoxybenzene** hydrolyzes in water, tests should be conducted in organic solvents.

- Apparatus: Small test tubes, spatula, vortex mixer (optional).
- Procedure:
 - Place approximately 10-20 mg of the solid or 2-3 drops of the liquid sample into a small test tube.[\[23\]](#)
 - Add approximately 1 mL of the chosen solvent (e.g., hexane, diethyl ether, ethanol) in small portions.[\[24\]](#)
 - Vigorously shake or stir the mixture for 60 seconds.[\[21\]](#)
 - Observe the mixture. If the substance completely disappears, it is classified as "soluble." If it remains as a separate phase or undissolved solid, it is "insoluble." If some but not all dissolves, it is "partially soluble."[\[21\]](#)
 - Repeat the procedure with a range of solvents from nonpolar to polar to establish a solubility profile.

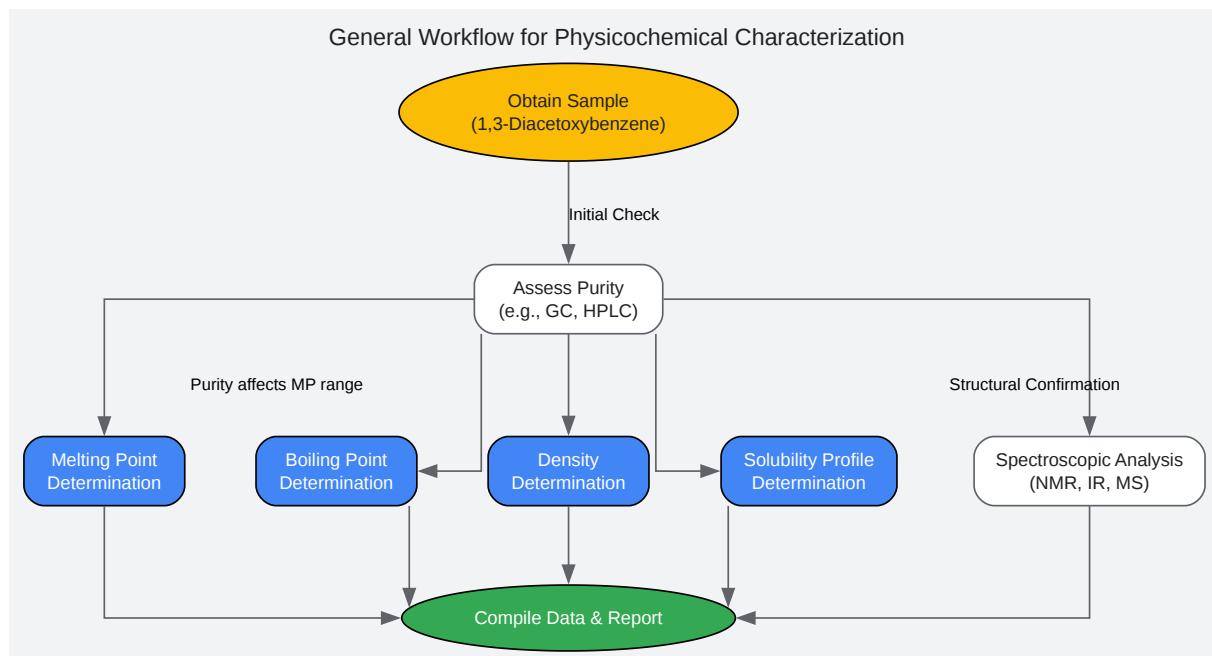
Visualizations

The following diagrams illustrate key logical and experimental workflows related to **1,3-diacetoxymethane**.



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Caption: Chemical relationship between resorcinol and **1,3-diacetoxymethane**.

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